

# Acyline chemical structure and synthesis pathway

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## Compound of Interest

Compound Name: *Acyline*

Cat. No.: *B1665008*

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An In-depth Technical Guide to **Acyline**: Chemical Structure and Synthesis

## Introduction

**Acyline**, also known as MER-104, is a potent, synthetic, third-generation gonadotropin-releasing hormone (GnRH) antagonist.[1] As a decapeptide (a peptide composed of ten amino acids), it functions by competitively blocking the GnRH receptor in the pituitary gland.[2] This action leads to a rapid, dose-dependent, and sustained suppression of luteinizing hormone (LH), follicle-stimulating hormone (FSH), and consequently, testosterone levels.[3][4] Originally synthesized by Jean Rivier at the Salk Institute, **Acyline** has been investigated for its potential applications in hormone-dependent diseases and male contraception.[2] This guide provides a detailed overview of its chemical structure, properties, synthesis pathway, and mechanism of action for researchers and drug development professionals.

## Chemical Structure and Properties

**Acyline** is a modified decapeptide with specific non-standard amino acids and N- and C-terminal modifications to enhance potency and stability.

- IUPAC Condensed Sequence: Ac-D-2Nal-D-Phe(4-Cl)-D-3Pal-Ser-L-Phe(4-NHAc)-D-Phe(4-NHAc)-Leu-Lys(iPr)-Pro-D-Ala-NH<sub>2</sub>[5]
- Description: The structure includes an acetylated N-terminus (Ac), several D-amino acids for resistance to proteolysis, a chlorinated phenylalanine, a pyridylalanine (3Pal), two acetylated

phenylalanines, and an isopropyl-modified lysine. The C-terminus is an amidated D-alanine.

## Physicochemical Properties

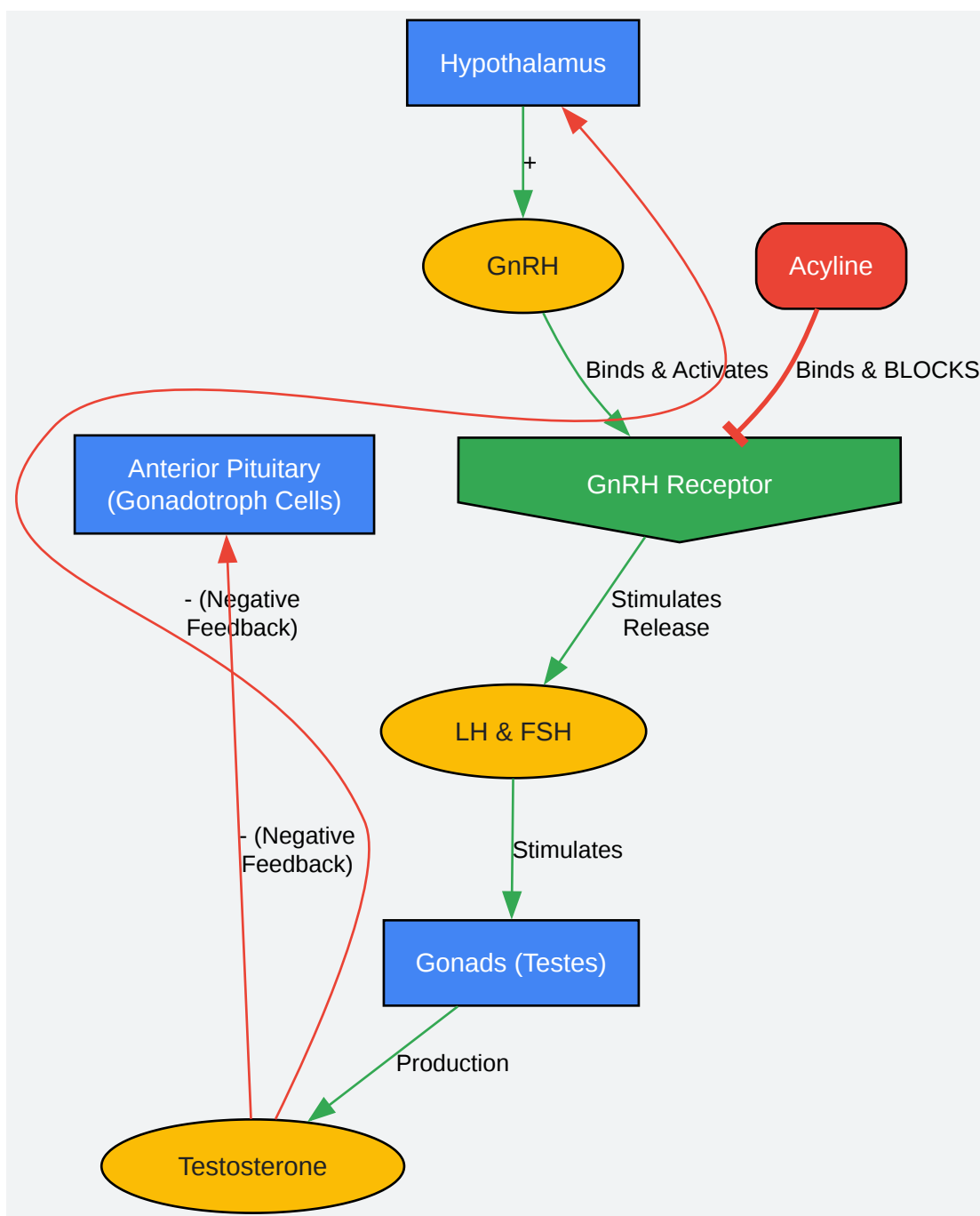
The key quantitative properties of **Acyline** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	170157-13-8	[6]
Chemical Formula	C <sub>80</sub> H <sub>102</sub> ClN <sub>15</sub> O <sub>14</sub>	[6]
Molecular Weight	1533.21 g/mol	[5][6]
Exact Mass	1531.7419 Da	[6]
Elemental Analysis	C: 62.67%, H: 6.71%, Cl: 2.31%, N: 13.70%, O: 14.61%	[6]
Appearance	Lyophilized powder	[2]

## Synthesis Pathway

As a peptide, **Acyline** is produced via Solid-Phase Peptide Synthesis (SPPS). This method involves the stepwise addition of protected amino acids to a growing peptide chain that is covalently attached to an insoluble polymer resin. The Fmoc/tBu (9-fluorenylmethyloxycarbonyl/tert-butyl) strategy is the most common approach for this type of synthesis.





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## References

- 1. Ac-2Nal-D-Phe(4-Cl)-D-3Pal-Ser-Phe(4-NHAc)-D-Phe(4-NHAc)-Leu-Lys(iPr)-Pro-D-Ala-NH<sub>2</sub> | C<sub>80</sub>H<sub>102</sub>ClN<sub>15</sub>O<sub>14</sub> | CID 16138575 - PubChem [pubchem.ncbi.nlm.nih.gov]
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